

Application Notes and Protocols: Spot Test for Lead Using Potassium Rhodizonate Paper

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Compound of Interest

Compound Name: *Potassium rhodizonate*

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Introduction

The **potassium rhodizonate** spot test is a rapid, sensitive, and cost-effective qualitative method for the detection of lead (Pb^{2+}) ions. This chemical test relies on the reaction between lead ions and **potassium rhodizonate**, which forms a characteristic colored complex, indicating the presence of lead. These application notes provide detailed protocols for the preparation of **potassium rhodizonate** test papers and the procedure for conducting the spot test, along with relevant data and visualizations to ensure accurate and reliable results in a laboratory setting.

Data Presentation

The following table summarizes the key quantitative and qualitative data associated with the **potassium rhodizonate** spot test for lead.

Parameter	Value / Observation	Source(s)
Reagent	Potassium Rhodizonate (or its sodium salt)	[1] [2]
Positive Lead Test Color	Pink, Red, Scarlet, Purple, or Blue-Violet	[3] [4] [5] [6]
pH Condition	Acidic (pH ~2.8)	[4] [5] [7]
Reagent Concentration	Saturated aqueous solution (approx. 0.4 g/100 mL); 0.05-0.5 wt%	[5] [8]
Color Development Time	Instantaneous to within one minute	[5] [6]
Lower Limit of Detection	Can detect lead concentrations as low as 0.016% (w/w) in certain media.	[6]
Interferences	Barium can produce an orange color, which is a potential false positive. Strong acids can cause a color change to blue/purple. Other heavy metals may also cause a pink reaction, but the addition of dilute HCl is a confirmatory step for lead. Tin (Sn^{2+}) can interfere, but this can be mitigated by oxidation with hydrogen peroxide.	[7] [6] [8]
Confirmatory Step	Addition of 5% hydrochloric acid (HCl) solution turns the initial pink/red color to a stable blue-violet in the presence of lead.	[4] [5] [7]

Experimental Protocols

1. Preparation of Potassium Rhodizonate Test Solution

This protocol describes the preparation of the reagent solution required for the spot test. It is recommended to prepare this solution fresh daily, as it can decay within about an hour.[3][4]

- Materials:

- **Potassium rhodizonate** (or sodium rhodizonate)[1][2]
- Distilled or deionized water
- 5% Acetic acid solution (vinegar can be used)[3][9]
- Beaker
- Stirring rod

- Procedure:

- Weigh approximately 0.3 g of **potassium rhodizonate**.[3][9]
- Add the **potassium rhodizonate** to 100 mL of 5% acetic acid solution in a beaker.[3][9]
- Stir the mixture to dissolve as much of the solid as possible. A saturated solution, often described as having the color of strong tea, is desired.[4][7][10]
- The solution is now ready for use.

2. Preparation of Buffer Solution (for enhanced specificity)

For a more robust test, especially in forensic applications, a buffer solution is used to maintain the optimal pH.[4][7][11]

- Materials:

- Sodium bitartrate (1.9 g)

- Tartaric acid (1.5 g)
- Distilled or deionized water (100 mL)
- Beaker
- Hot plate and magnetic stirrer
- Procedure:
 - Combine 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled water.[4][7][11]
 - Gently heat and stir the solution until all solids are dissolved.[4][7]
 - Allow the solution to cool to room temperature before use. This buffer has a pH of approximately 2.8.[4][5][7]

3. Spot Test Procedure for Lead Detection

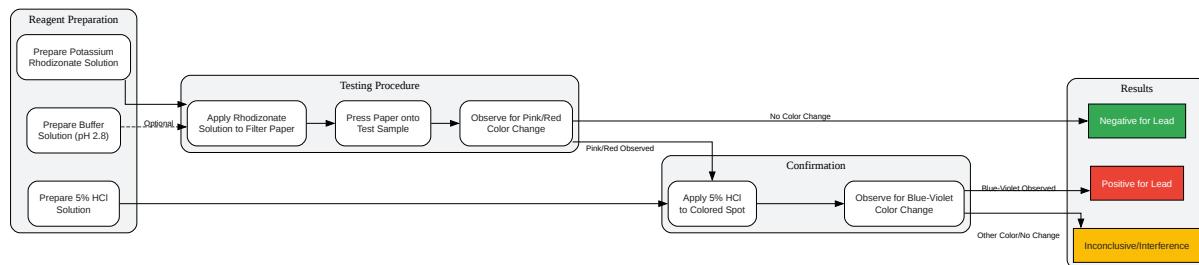
This protocol outlines the steps to perform the spot test on a sample surface or material.

- Materials:
 - **Potassium Rhodizonate Test Solution**
 - Buffer Solution (optional, but recommended)
 - 5% Hydrochloric Acid (HCl) solution (for confirmation)
 - Filter paper or absorbent paper[3][4]
 - Droppers or spray bottles[4][10]
 - Sample to be tested
- Procedure:

- Moisten a piece of filter paper with the **Potassium Rhodizonate** Test Solution. This is now your test paper.[3]
- Alternatively, for a more controlled application, first spray the area to be tested with the buffer solution, followed by the rhodizonate solution.[4][11]
- Firmly press or rub the moistened test paper onto the surface of the item being tested for lead for at least 15 seconds.[3][10]
- Observe the test paper for an immediate color change. The appearance of a pink, red, or scarlet color indicates the potential presence of lead.[5][7]
- Confirmatory Step: To confirm the presence of lead and eliminate false positives from other ions, apply a few drops of 5% HCl solution to the colored spot.[4][7]
- If the pink/red color transitions to a stable blue-violet, the presence of lead is confirmed.[5][7]

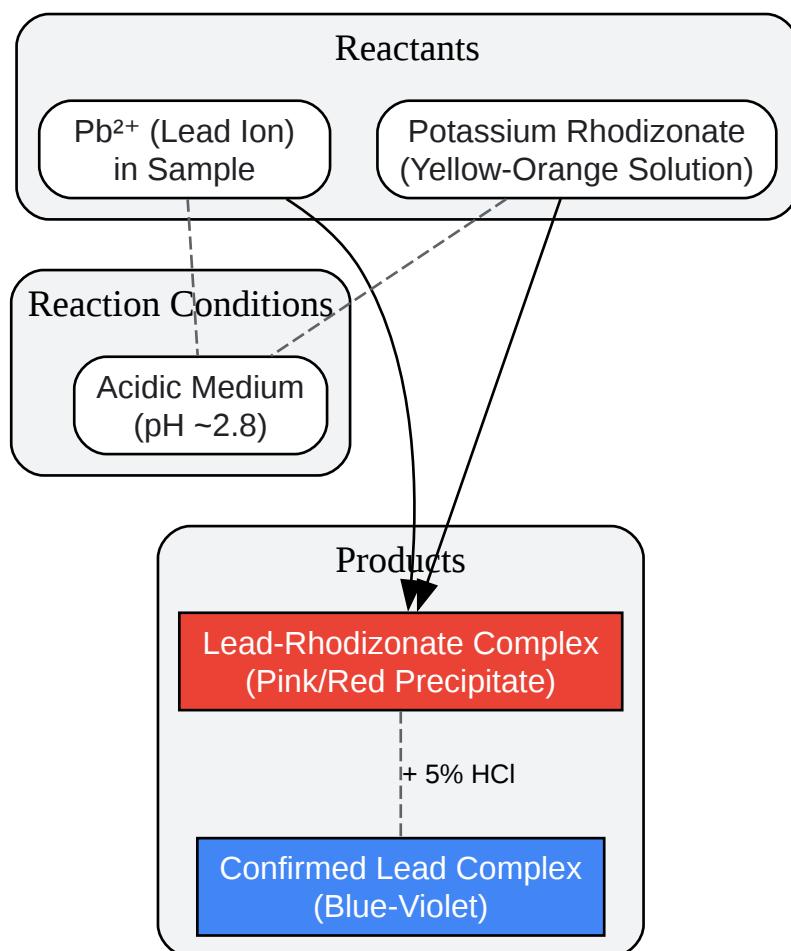
Visualizations

Experimental Workflow

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Caption: Workflow for the spot test detection of lead using **potassium rhodizonate**.

Chemical Reaction Pathway



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Caption: Chemical reaction pathway for the detection of lead with **potassium rhodizonate**.

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